

Solubility of 4,4-Dimethylcyclohexene in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **4,4-Dimethylcyclohexene**, a nonpolar cyclic alkene. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on predicting the solubility of **4,4-Dimethylcyclohexene** in a range of common organic solvents based on its chemical structure and the principle of "like dissolves like." Furthermore, this guide presents a detailed, generalized experimental protocol for the accurate determination of its solubility using the widely accepted shake-flask method. This information is intended to serve as a valuable resource for researchers, scientists, and drug development professionals in designing experiments, selecting appropriate solvent systems, and conducting further investigations involving **4,4-Dimethylcyclohexene**.

Introduction

4,4-Dimethylcyclohexene (C₈H₁₄) is a cyclic alkene characterized by a cyclohexene ring with two methyl groups attached to the same carbon atom.^[1] Its molecular structure is predominantly nonpolar due to the hydrocarbon backbone and the nonpolar nature of the carbon-carbon and carbon-hydrogen bonds. This inherent nonpolarity is the primary determinant of its solubility behavior in various organic solvents. Understanding the solubility of **4,4-Dimethylcyclohexene** is crucial for its application in organic synthesis, as a reaction medium, and in the formulation of products where it may be a component.

Physicochemical Properties of 4,4-Dimethylcyclohexene

A summary of the key physicochemical properties of **4,4-Dimethylcyclohexene** is presented in Table 1. These properties provide foundational information for understanding its behavior in different solvent systems.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄	[2]
Molecular Weight	110.20 g/mol	[3]
Appearance	Colorless liquid	[1]
Density	0.806 g/mL	[3]
Boiling Point	116 °C	[3]
Melting Point	-74 °C	[3]

Predicted Solubility Profile

Based on the principle of "like dissolves like," it is predicted that **4,4-Dimethylcyclohexene**, as a nonpolar compound, will be highly soluble or miscible in nonpolar organic solvents.[1] Conversely, its solubility is expected to be low in polar solvents. The primary intermolecular forces between **4,4-Dimethylcyclohexene** and nonpolar solvents are weak van der Waals forces (London dispersion forces).

While specific quantitative solubility data for **4,4-Dimethylcyclohexene** is not readily available, Table 2 provides a predicted qualitative and estimated quantitative solubility in a range of common organic solvents. These estimations are based on the behavior of structurally similar nonpolar hydrocarbons such as 1-octene and cyclooctene.[4][5] It is important to note that these values are predictive and should be confirmed by experimental determination for high-precision applications.

Table 2: Predicted Solubility of **4,4-Dimethylcyclohexene** in Various Organic Solvents at Standard Temperature and Pressure (STP)

Solvent Class	Solvent	Polarity	Predicted Solubility	Estimated Quantitative Solubility (g/100 mL)
Nonpolar Aliphatic	Hexane	Nonpolar	Miscible	> 50
	Heptane	Nonpolar	Miscible	> 50
	Cyclohexane	Nonpolar	Miscible	> 50
Nonpolar Aromatic	Toluene	Nonpolar	Miscible	> 50
	Benzene	Nonpolar	Miscible	> 50
Halogenated	Dichloromethane	Polar Aprotic	Soluble	> 30
	Chloroform	Polar Aprotic	Soluble	> 30
Ethers	Diethyl Ether	Polar Aprotic	Soluble	> 20
Tetrahydrofuran (THF)	Polar Aprotic	Moderately Soluble	10 - 20	
Ketones	Acetone	Polar Aprotic	Sparingly Soluble	1 - 5
Alcohols	Ethanol	Polar Protic	Sparingly Soluble	< 1
Methanol	Polar Protic	Poorly Soluble	< 0.1	
Polar Protic	Water	Polar Protic	Insoluble	< 0.01

Experimental Protocol for Solubility Determination: The Shake-Flask Method

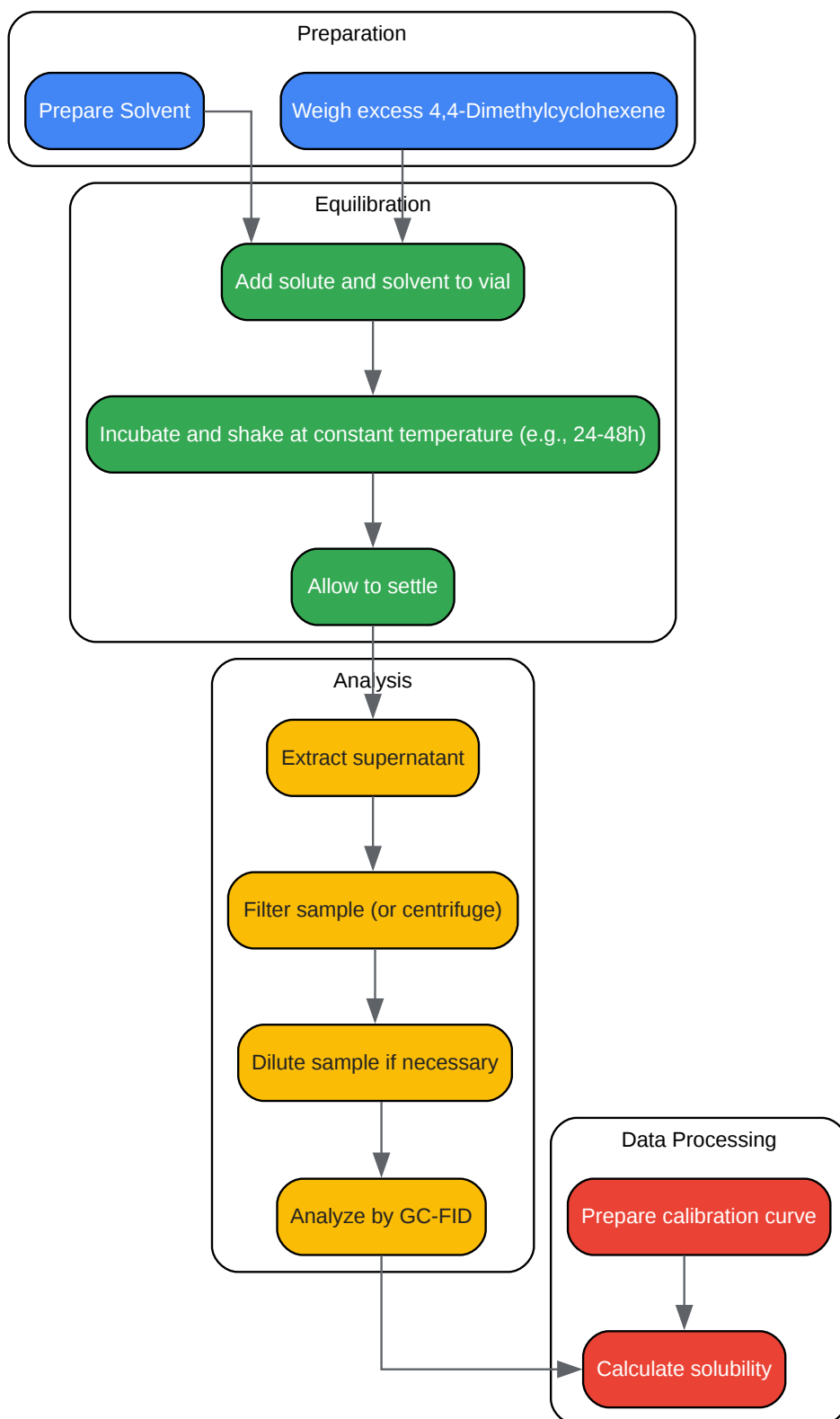
For the precise quantitative determination of the solubility of **4,4-Dimethylcyclohexene** in various organic solvents, the shake-flask method is a widely recognized and reliable technique.

This method involves allowing a solute and a solvent to reach equilibrium, after which the concentration of the solute in the saturated solution is measured.

Materials and Equipment

- **4,4-Dimethylcyclohexene** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Temperature-controlled incubator shaker
- Glass vials with screw caps and PTFE septa
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or other suitable analytical instrument
- Centrifuge (optional)

Experimental Workflow



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Caption: Experimental workflow for determining the solubility of **4,4-Dimethylcyclohexene**.

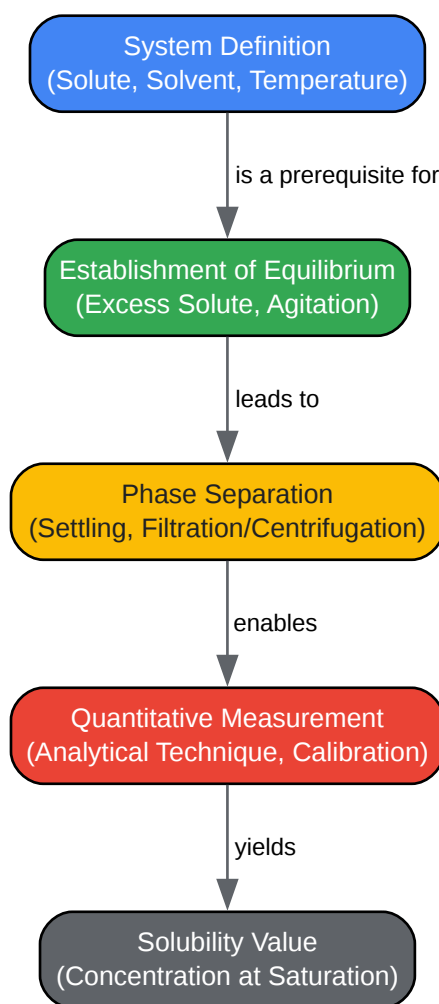
Detailed Procedure

- Preparation of Saturated Solution:
 - Add a measured volume of the chosen organic solvent to a glass vial.
 - Add an excess amount of **4,4-Dimethylcyclohexene** to the solvent to ensure that a saturated solution is formed. The presence of an undissolved phase of the solute should be visible.
 - Securely cap the vial to prevent evaporation of the solvent or solute.
- Equilibration:
 - Place the vial in a temperature-controlled incubator shaker set to the desired temperature (e.g., 25 °C).
 - Shake the mixture at a constant speed for a sufficient period (typically 24 to 48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Sample Preparation for Analysis:
 - After the equilibration period, stop the shaker and allow the vial to stand undisturbed in the temperature-controlled environment for several hours to allow the undissolved **4,4-Dimethylcyclohexene** to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette or syringe.
 - Filter the collected supernatant through a syringe filter (e.g., 0.22 µm PTFE) to remove any suspended microparticles of the undissolved solute. Alternatively, the sample can be centrifuged, and the supernatant carefully collected.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **4,4-Dimethylcyclohexene** of known concentrations in the same solvent.

- Analyze the filtered, saturated sample and the standard solutions using a calibrated analytical method, such as Gas Chromatography with Flame Ionization Detection (GC-FID).
- Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions.
- Calculation of Solubility:
 - Determine the concentration of **4,4-Dimethylcyclohexene** in the saturated sample by interpolating its analytical signal on the calibration curve.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Logical Relationships in Solubility Determination

The determination of solubility follows a logical progression of steps, each dependent on the successful completion of the previous one.



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Caption: Logical flow of solubility determination.

Conclusion

While specific, experimentally determined quantitative solubility data for **4,4-Dimethylcyclohexene** in a wide range of organic solvents is not readily available in the literature, its molecular structure strongly suggests high solubility in nonpolar solvents and poor solubility in polar solvents. This technical guide provides a robust predictive framework for its solubility and a detailed experimental protocol for its precise determination. For applications requiring high accuracy, it is imperative that the solubility be determined experimentally using a validated method such as the shake-flask technique outlined herein. The information presented serves as a valuable starting point for researchers and professionals working with **4,4-**

Dimethylcyclohexene, enabling informed solvent selection and facilitating further research and development.

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